

Unveiling the Crystal Architecture of K₂[Hg(SCN)₄]: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Potassium mercuric thiocyanate*

Cat. No.: B083238

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of dipotassium tetrathiocyanatomercurate(II), K₂[Hg(SCN)₄]. The information presented herein is compiled from a modern redetermination of its crystal structure, offering high-precision data essential for advanced research and computational modeling.

Crystallographic Data Summary

The compound K₂[Hg(SCN)₄] crystallizes in the monoclinic system with the space group C2/c. [1] A summary of the key crystallographic data is presented in the table below.

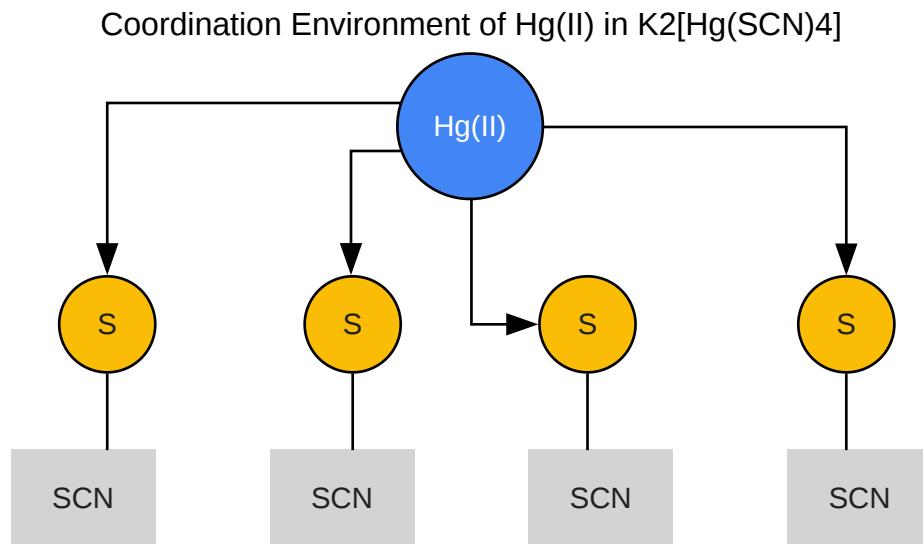
Parameter	Value
Crystal System	Monoclinic
Space Group	C2/c (No. 15)
a (Å)	11.04
b (Å)	9.22
c (Å)	13.18
β (°)	106.30
Z	4

Table 1: Crystallographic Data for K₂[Hg(SCN)₄]. Data sourced from the redetermination by Zvonkova (1952) as cited in Bandemehr et al. (2017).[\[1\]](#)

Molecular Geometry and Coordination

The crystal structure of K₂[Hg(SCN)₄] is characterized by a distorted tetrahedral coordination of the mercury(II) ion.[\[1\]](#)[\[2\]](#)[\[3\]](#) The central mercury atom is bonded to four sulfur atoms from the thiocyanate ligands.[\[1\]](#)[\[2\]](#)[\[3\]](#) The potassium cation exhibits a coordination number of eight.[\[1\]](#)[\[2\]](#)[\[3\]](#)

A key feature of the [Hg(SCN)₄]²⁻ anion is the bonding angles. The Hg—S—C angles are reported to be 98.59 (10)[°] and 97.06 (10)[°].[\[1\]](#) This geometry is comparable to related tetrathiocyanatomercurate(II) complexes, such as CoHg(SCN)₄.[\[1\]](#) In the overall crystal packing, each [Hg(SCN)₄]²⁻ anion is surrounded by twelve potassium atoms.[\[2\]](#)



[Click to download full resolution via product page](#)

Caption: Coordination of the Hg(II) ion.

Experimental Protocols

The synthesis and crystallographic analysis of K₂[Hg(SCN)₄] follow established procedures.

Synthesis and Crystallization

The synthesis of K₂[Hg(SCN)₄] was first reported in 1901.[1] The procedure involves the reaction of mercury(II) thiocyanate with potassium thiocyanate in an aqueous solution.

A detailed method for obtaining high-quality single crystals is as follows:

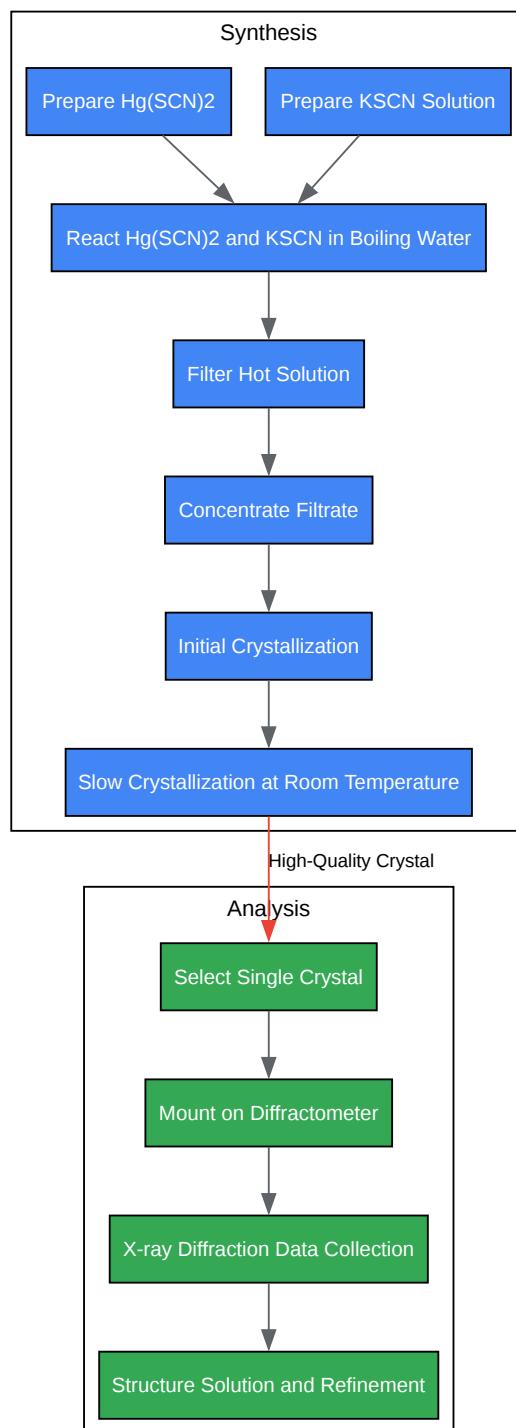
- Prepare mercury(II) thiocyanate.[1]
- Dissolve the prepared mercury(II) thiocyanate in a boiling aqueous solution.[1]
- Slowly add an aqueous solution of potassium thiocyanate to the boiling mercury(II) thiocyanate solution.[2]
- Filter the hot solution to remove any formed mercury sulfide.[1]
- Concentrate the filtrate by heating until crystallization begins.[1]
- Collect the initial crystallized product by filtration.[1]
- Allow the filtrate to stand at room temperature for a prolonged period to yield larger, higher-quality single crystals suitable for X-ray diffraction.[1]

Crystal Structure Determination

The definitive crystal structure was determined using single-crystal X-ray diffraction.[1][2][3]

This modern redetermination provided a much higher level of precision compared to the original structure reported in 1952, allowing for the location of all atoms, including the lighter carbon and nitrogen atoms.[1][2]

Experimental Workflow for Crystal Structure Determination

[Click to download full resolution via product page](#)

Caption: Workflow for $\text{K}_2[\text{Hg}(\text{SCN})_4]$ synthesis and analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Redetermination of the crystal structure of K₂Hg(SCN)₄ - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Redetermination of the crystal structure of K₂Hg(SCN)₄ - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling the Crystal Architecture of K₂[Hg(SCN)₄]: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083238#crystal-structure-of-k2-hg-scn-4-complex>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

